

Personal protective equipment for handling 3-Methyl-2-cyclohexen-1-one

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Compound of Interest

Compound Name: 3-Methyl-2-cyclohexen-1-one

Cat. No.: B144701

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Essential Safety and Logistics for 3-Methyl-2-cyclohexen-1-one

This document provides immediate, essential guidance for the safe handling, use, and disposal of **3-Methyl-2-cyclohexen-1-one** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to minimize risks and ensure operational integrity.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **3-Methyl-2-cyclohexen-1-one** are summarized in the table below.

Property	Value
Molecular Formula	C7H10O
Molecular Weight	110.15 g/mol [1] [2]
Appearance	Liquid [1]
Boiling Point	199 - 200 °C [1]
Melting Point	-21°C [1]
Flash Point	68 °C (closed cup) [1]
Density	0.971 g/cm ³ at 25 °C [1]
CAS Number	1193-18-6 [1]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **3-Methyl-2-cyclohexen-1-one**, the following personal protective equipment is mandatory.

PPE Category	Specific Requirements
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US)[3]. A face shield may also be required for full facial protection against splashes[4].
Skin Protection	Wear fire/flare resistant and impervious clothing[3]. Handle with chemical-impermeable gloves[3].
Body Protection	A "bunny suit" or coverall is recommended for head-to-toe protection, especially when handling larger quantities or in situations with a higher risk of exposure[4].
Respiratory Protection	A respirator may be necessary when unpacking hazardous drugs not in plastic containers to protect against potential spills or breaks during shipping[4]. Surgical masks are not sufficient[4].

Operational and Disposal Plans

Handling Procedures

- Ventilation: Handle in a well-ventilated place[3]. Ensure adequate ventilation, especially in confined areas[5]. Use explosion-proof electrical/ventilating/lighting equipment[5][6].
- Personal Hygiene: Wash hands thoroughly after handling[1]. Do not eat, drink, or smoke when using this product[1].
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces[1][6]. No smoking[1][6].
- Static Discharge: Take measures to prevent the buildup of electrostatic charge[1]. All metal parts of the equipment must be grounded[5].
- Contact Avoidance: Avoid contact with skin and eyes[1][3]. Avoid inhalation of vapor or mist[1].

Storage Plan

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place[1][3].
- Conditions to Avoid: Store away from heat, sparks, and flame[6].
- Incompatible Materials: Store apart from strong oxidizing agents[5][6].

Disposal Plan

- Chemical Disposal: Dispose of contents/container in accordance with appropriate local and national laws and regulations[3].
- Contaminated Materials: Adhered or collected material should be promptly disposed of in suitable and closed containers[3].

Experimental Protocol: Reduction of 3-Methyl-2-cyclohexen-1-one

The following protocol details a representative experiment for the reduction of **3-Methyl-2-cyclohexen-1-one** to 3-Methyl-2-cyclohexen-1-ol.

Materials:

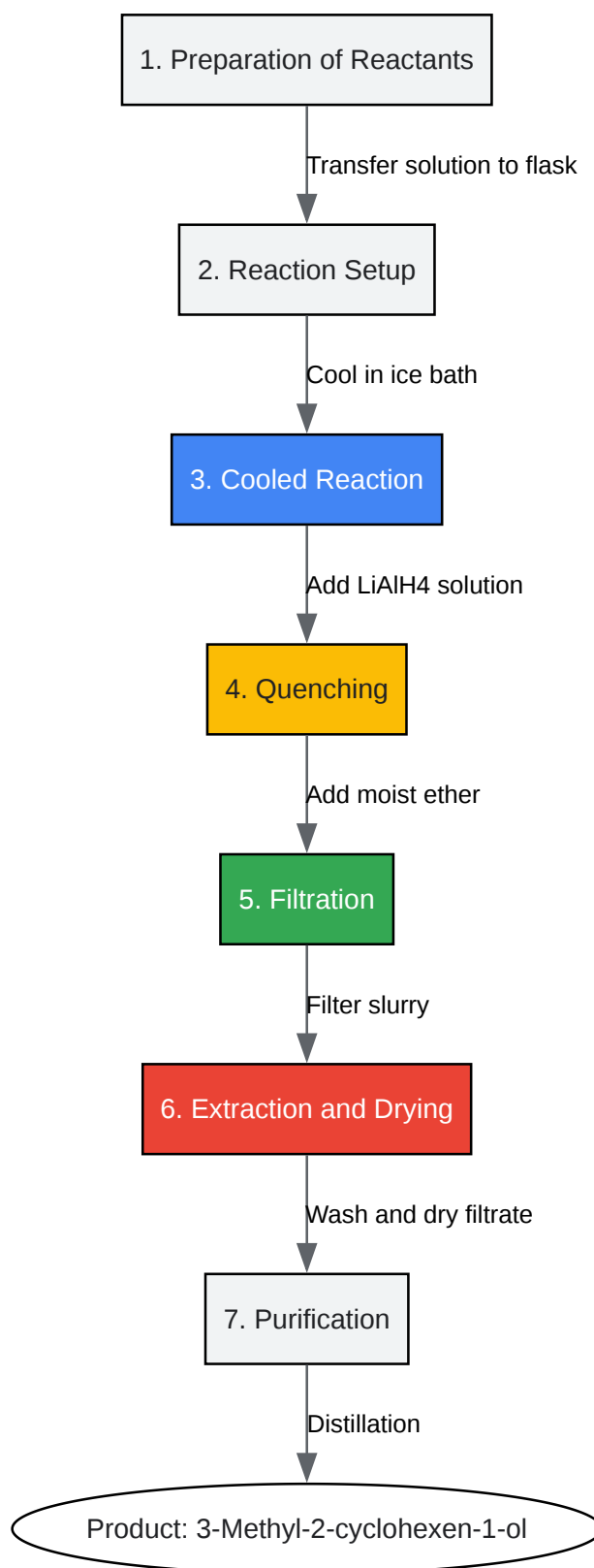
- **3-Methyl-2-cyclohexen-1-one**
- Anhydrous diethyl ether
- Lithium aluminum hydride (LiAlH₄) solution in ether
- Saturated aqueous sodium chloride solution
- Magnesium sulfate
- 2 L three-necked, round-bottomed flask
- Mechanical stirrer
- Reflux condenser

- Pressure-equalizing dropping funnel
- Ice bath

Procedure:

- Place a solution of 33.6 g (0.305 mole) of **3-Methyl-2-cyclohexen-1-one** in 600 ml of anhydrous diethyl ether into a 2 L three-necked, round-bottomed flask.[\[7\]](#)
- Fit the flask with a mechanical stirrer, a reflux condenser attached to a source of dry nitrogen, and a pressure-equalizing dropping funnel.[\[7\]](#)
- Stir the solution and cool it in an ice bath.[\[7\]](#)
- Add 471 ml (0.0825 mole) of a 0.175 M solution of lithium aluminum hydride in ether dropwise through the dropping funnel.[\[7\]](#)
- After the addition is complete, stir the reaction mixture at 0°C for an additional 15 minutes.[\[7\]](#)
- While maintaining cooling and gentle stirring, add moist ether through the dropping funnel until gas evolution ceases.[\[7\]](#)
- Filter the resulting slurry.
- Wash the filtrate with saturated aqueous sodium chloride and dry it over magnesium sulfate.[\[7\]](#)
- Remove the ether on a water bath and distill the residue under reduced pressure to obtain 3-Methyl-2-cyclohexen-1-ol.[\[7\]](#)

Experimental Workflow



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Caption: Workflow for the reduction of **3-Methyl-2-cyclohexen-1-one**.

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